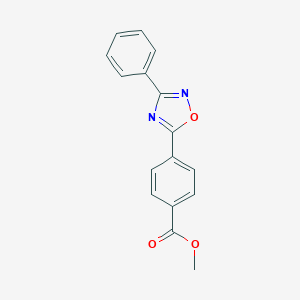

molecular formula C16H12N2O3 B283866 Methyl 4-(3-phenyl-1,2,4-oxadiazol-5-yl)benzoate

Methyl 4-(3-phenyl-1,2,4-oxadiazol-5-yl)benzoate

Cat. No.: B283866
M. Wt: 280.28 g/mol
InChI Key: MYJOWDJXRXSOKN-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Methyl 4-(3-phenyl-1,2,4-oxadiazol-5-yl)benzoate is a useful research compound. Its molecular formula is C16H12N2O3 and its molecular weight is 280.28 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

Molecular Formula

C16H12N2O3

Molecular Weight

280.28 g/mol

IUPAC Name

methyl 4-(3-phenyl-1,2,4-oxadiazol-5-yl)benzoate

InChI

InChI=1S/C16H12N2O3/c1-20-16(19)13-9-7-12(8-10-13)15-17-14(18-21-15)11-5-3-2-4-6-11/h2-10H,1H3

InChI Key

MYJOWDJXRXSOKN-UHFFFAOYSA-N

SMILES

COC(=O)C1=CC=C(C=C1)C2=NC(=NO2)C3=CC=CC=C3

Canonical SMILES

COC(=O)C1=CC=C(C=C1)C2=NC(=NO2)C3=CC=CC=C3

Origin of Product

United States

Synthesis routes and methods

Procedure details

To a suspension of mono-methyl terephthalate (1.50 g, 8.33 mmol) in acetonitrile (16 mL) was added EDC (4.65 g, 25.0 mmol), HOBt (1.12 g, 8.33 mmol), DIPEA (3.24 g, 25.0 mmol) and N-hydroxybenzimidamide (1.36 g, 10.0 mmol). The reaction was heated at 100° C. for 30 mins in a microwave. The reaction was then cooled to rt, diluted with water (60 mL) and isolated the crude white precipitate by vacuum filtration. Dissolved in CH2Cl2 and passed through a plug of silica to afford methyl 4-(3-phenyl-1,2,4-oxadiazol-5-yl)benzoate as an off-white solid (640 mg, 23%). 1H-nmr (400 MHz, CDCl3) δ 8.33 (d, J=8 Hz, 2H), 8.24 (d, J=8 Hz, 2H), 8.21-8.11 (m, 2H), 7.59-7.51 (m, 3H), 4.00 (s, 3H); MS (ESI) m/z 280.9
Quantity
1.5 g
Type
reactant
Reaction Step One
Quantity
16 mL
Type
solvent
Reaction Step One
Name
Quantity
4.65 g
Type
reactant
Reaction Step Two
Name
Quantity
1.12 g
Type
reactant
Reaction Step Two
Name
Quantity
3.24 g
Type
reactant
Reaction Step Two
Quantity
1.36 g
Type
reactant
Reaction Step Two
Name
Quantity
60 mL
Type
solvent
Reaction Step Three
